

Application Notes and Protocols for W4275

Stock Solution in Cell Culture

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Compound of Interest

Compound Name: W4275

Cat. No.: B15585130

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These application notes provide detailed protocols for the preparation, storage, and use of **W4275** stock solutions in cell culture experiments. **W4275** is a potent and selective inhibitor of the nuclear receptor-binding SET domain protein 2 (NSD2), a histone methyltransferase.

Introduction

W4275 is a selective, orally active inhibitor of NSD2 with an IC₅₀ of 17 nM.[1] It has demonstrated antiproliferative effects in cancer cell lines, such as RS411 cells (IC₅₀ of 230 nM), and has been shown to inhibit tumor growth in xenograft models.[1] NSD2, also known as MMSET or WHSC1, is a histone methyltransferase that primarily catalyzes the dimethylation of histone H3 at lysine 36 (H3K36me₂), a mark associated with active gene transcription.[2] Dysregulation of NSD2 activity is implicated in the progression of various cancers, including multiple myeloma.[2] **W4275** exerts its effects by blocking the catalytic activity of NSD2, leading to alterations in the epigenetic landscape, changes in gene expression, and ultimately, the inhibition of cancer cell proliferation and survival.[2]

Quantitative Data Summary

Property	Value	Source
Synonyms	Compound 42	[1]
IC50 (NSD2)	17 nM	[1]
IC50 (RS411 cells)	230 nM	[1]
Molecular Weight	468.55 g/mol	
Solubility	≥ 125 mg/mL in DMSO (with ultrasonication)	[3]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[3]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[1][3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM W4275 Stock Solution

Materials:

- **W4275** powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicator (optional, but recommended for high concentrations)
- Calibrated pipettes and sterile filter tips

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.

- Calculate Required Mass: To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 - For 1 mL of a 10 mM stock: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 468.55 \text{ g/mol} \times 1000 = 4.6855 \text{ mg}$
- Weighing **W4275**: Carefully weigh out the calculated amount of **W4275** powder and transfer it to a sterile microcentrifuge tube.
- Dissolution in DMSO: Add the desired volume of sterile DMSO to the tube containing the **W4275** powder. For a 10 mM solution, add 1 mL of DMSO for every 4.6855 mg of **W4275**.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If preparing a high concentration solution (e.g., >10 mM), brief sonication may be necessary to ensure complete dissolution.^[3]
- Sterile Filtration (Optional but Recommended): For long-term storage and to ensure sterility, filter the stock solution through a 0.22 µm sterile syringe filter into a new sterile cryovial. This step is critical for preventing microbial contamination of cell cultures.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes in sterile cryovials. This prevents repeated freeze-thaw cycles which can degrade the compound.^[1] Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][3]}

Protocol 2: Preparation of Working Solutions for Cell Culture

Materials:

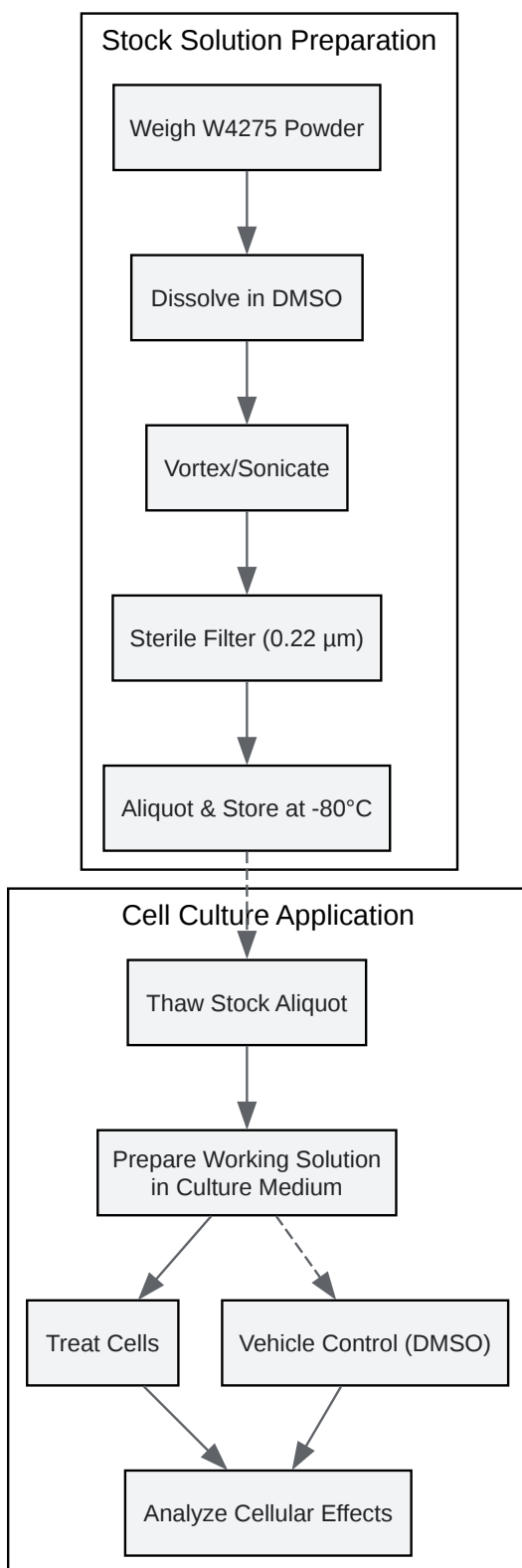
- 10 mM **W4275** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes

- Calibrated pipettes and sterile filter tips

Procedure:

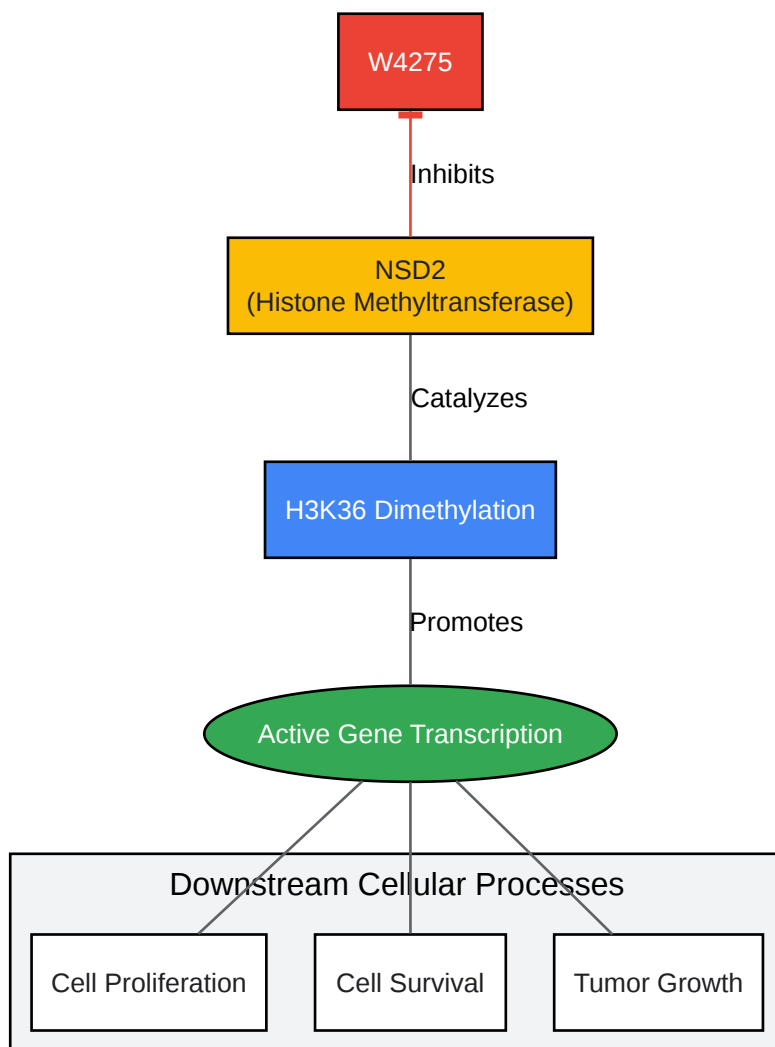
- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **W4275** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final working concentration.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
 - Example for a 10 μM working solution:
 - Prepare an intermediate dilution by adding 1 μL of the 10 mM stock solution to 999 μL of sterile cell culture medium. This results in a 10 μM solution with a DMSO concentration of 0.1%.
- Application to Cells: Add the appropriate volume of the final working solution to your cell culture plates. Ensure proper mixing by gently swirling the plates.
- Vehicle Control: Always include a vehicle control in your experiments. This consists of treating cells with the same final concentration of DMSO in the cell culture medium as the **W4275**-treated cells.

Visualizations



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Caption: Experimental workflow for preparing and using **W4275** in cell culture.



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